

Crystal Structure of 2-Amino-1,2-diphenylethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-1,2-diphenylethanol

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This guide provides an in-depth analysis of the crystal structure of racemic **cis-2-Amino-1,2-diphenylethanol**, targeting researchers, scientists, and professionals in drug development. The document outlines the key crystallographic data, experimental protocols for crystal formation, and a visual representation of the crystallization workflow.

Crystallographic Data

The crystal structure of racemic **cis-2-Amino-1,2-diphenylethanol** (ADE) has been determined by X-ray crystallography. The compound crystallizes in the monoclinic space group $P\ 1\ 21/a\ 1$.

[1] A summary of the key crystallographic data is presented in the table below.

Parameter	Value
Chemical Formula	C ₁₄ H ₁₅ NO
Molecular Weight	213.27 g/mol
Crystal System	Monoclinic
Space Group	P 1 21/a 1
a	16.7752 Å
b	5.7573 Å
c	12.2887 Å
α	90°
β	105.680°
γ	90°
z	4
Residual Factor (R)	0.0422
CCDC Reference	1438134

Table 1: Crystallographic data for racemic **cis-2-Amino-1,2-diphenylethanol**.[\[1\]](#)[\[2\]](#)

In the crystal, the enantiomers ((1S,2R) and (1R,2S)) aggregate with each other and are linked by O—H⋯N hydrogen bonds.[\[2\]](#) This interaction leads to the formation of chiral 2₁-helical columnar structures that extend along the b-axis.[\[2\]](#) The hydroxy and amino groups adopt a bent, tweezer-like conformation relative to the phenyl groups.[\[2\]](#)

Experimental Protocols

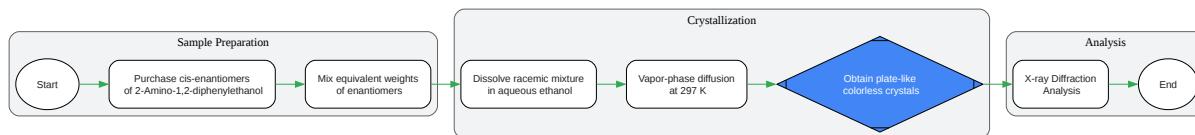
Synthesis and Crystallization

The cis-enantiomers of **2-amino-1,2-diphenylethanol** were procured from a commercial supplier. To obtain the racemic compound, equivalent weights of the (1S,2R) and (1R,2S) enantiomers were mixed.[\[2\]](#)

Single crystals suitable for X-ray diffraction were grown using the vapor-phase diffusion method. An aqueous ethanol solution of the racemic compound was prepared. Colorless, plate-like crystals were obtained at a constant temperature of 297 K through the slow evaporation of the solvent.[2]

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the crystallization of racemic **cis-2-Amino-1,2-diphenylethanol**.



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- 2. researchgate.net [researchgate.net]
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